

Spectroscopic analysis to differentiate orthoborate and metaborate

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Compound of Interest

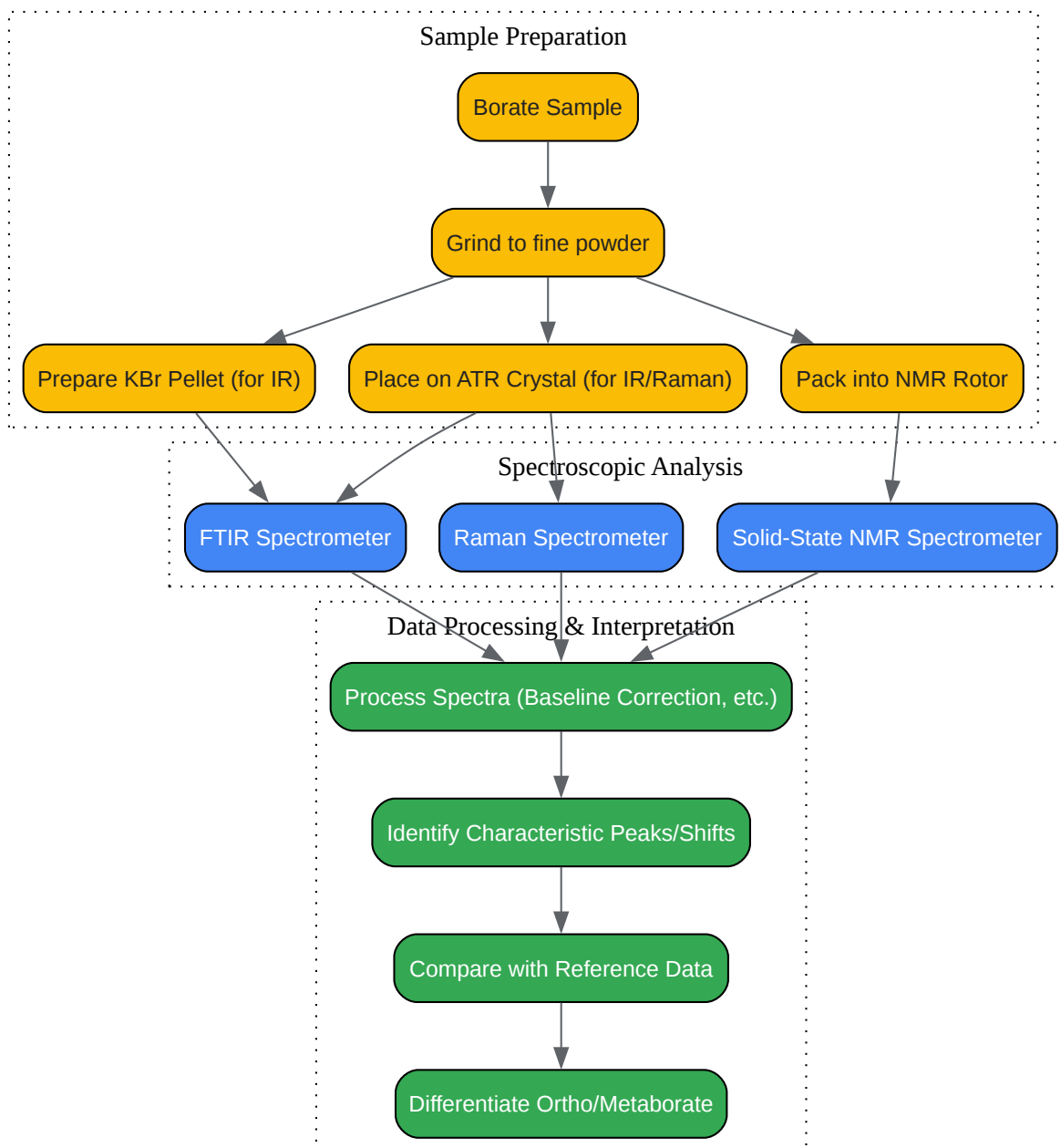
Compound Name: *Trisodium orthoborate*

Cat. No.: *B083475*

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Structural and Spectroscopic Overview

Orthoborates are characterized by the discrete planar trigonal anion $[\text{BO}_3]^{3-}$. In this structure, the boron atom is bonded to three oxygen atoms, with no bridging oxygen atoms connecting to other boron atoms. In contrast, metaborates consist of extended structures formed by corner-sharing BO_3 triangles. These can form infinite chains of $[\text{BO}_3]_n^{3n-}$ or cyclic structures, such as the $[\text{B}_3\text{O}_6]^{3-}$ ring. These fundamental structural differences give rise to distinct spectroscopic signatures.



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